

A Comparative Guide to Protected vs. Unprotected Adenosine Analogs for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *5'-Ethylcarboxamido-2',3'-isopropylidene Adenosine*

Cat. No.: *B15547124*

[Get Quote](#)

For researchers in drug discovery and the life sciences, the choice between protected and unprotected adenosine analogs is a critical decision that profoundly impacts experimental outcomes. This guide provides an in-depth comparative analysis of these two classes of molecules, delving into their fundamental chemical differences, performance in key experimental assays, and the strategic rationale behind selecting one over the other. By synthesizing technical data with field-proven insights, this document aims to empower researchers to make informed decisions in their work with adenosine receptor modulators and nucleoside antimetabolites.

The Core Distinction: Bioavailability and Metabolic Stability

At its core, the difference between a protected and an unprotected adenosine analog lies in the strategic chemical modification of the latter to create the former. Unprotected adenosine analogs, while often being the pharmacologically active species, are frequently hampered by poor metabolic stability and low oral bioavailability.^[1] The endogenous enzyme adenosine

deaminase (ADA), present in serum and tissues, rapidly converts adenosine and many of its analogs into inactive inosine derivatives.[2][3] This rapid degradation, coupled with the hydrophilic nature of the ribose sugar which limits passive diffusion across cell membranes, curtails their therapeutic potential.[4]

To overcome these limitations, medicinal chemists employ a "prodrug" strategy, creating protected adenosine analogs. These are derivatives of the active drug molecule that have been chemically modified with "protecting groups" to enhance their physicochemical properties.[3] These protecting groups are designed to be cleaved in vivo by specific enzymes to release the active, unprotected analog at the site of action.[5] This approach can significantly improve oral bioavailability, increase metabolic stability, and enhance cellular uptake.[6]

```
dot graph TD{ rankdir=LR; node [shape=box, style=rounded, color="#4285F4", fontcolor="#FFFFFF", fillcolor="#4285F4"]; edge [color="#34A853"];
```

} caption: Logical relationship between protected and unprotected adenosine analogs.

Comparative Performance Analysis: Experimental Data

The true measure of a drug candidate's potential lies in its performance in preclinical and clinical studies. The following tables summarize key experimental data comparing protected adenosine analogs with their unprotected counterparts, highlighting the significant advantages conferred by the prodrug approach.

Table 1: Antiviral Efficacy and Oral Bioavailability (SARS-CoV-2)

Compound	Description	In Vitro Antiviral Potency (EC50, μ M)	Oral Bioavailability (F%) in Rats	Reference
GS-441524	Unprotected Adenosine Analog	0.78	21.7%	[7]
ATV006	5'-hydroxyl-isobutyryl prodrug of GS-441524	0.35	81.5%	[7][8]

This data clearly demonstrates that the protected analog, ATV006, not only exhibits improved antiviral potency in vitro but also has a dramatically higher oral bioavailability compared to its unprotected parent compound, GS-441524. This makes ATV006 a much more viable candidate for an orally administered antiviral therapeutic.[7][8]

Table 2: Anticancer Activity in Leukemia Cell Lines

Compound	Description	IC50 in HCL Cells (μ M)	IC50 in TCL Cells (μ M)	IC50 in CLL Cells (μ M)	Reference
Cladribine	Unprotected Adenosine Analog	0.007	0.012	0.010	[9]
CLA-FDM	N6-formamidine derivative of Cladribine	0.005	0.009	0.008	[9]
CLA-FPAZ	N6-formamidine derivative of Cladribine	0.006	0.010	0.009	[9]

In this example, the N6-formamidinium protected derivatives of cladribine (CLA-FDM and CLA-FPAZ) show slightly enhanced or comparable cytotoxic activity (lower IC50 values) against various leukemia cell lines compared to the unprotected parent drug, cladribine. This suggests that the protecting group does not negatively impact the intrinsic activity and may offer other advantages, such as improved stability or altered cellular uptake kinetics.[9]

Table 3: Adenosine Receptor Binding Affinity

Compound	Description	A1 Receptor Affinity (K _i , nM)	Reference
CPA (2)	Unprotected A1 Agonist	1.1	[10]
5'-acetyl-CPA (22)	5'-ester prodrug of CPA	1.8 (apparent)	[10]
N-AcADAC (1)	Unprotected A1 Agonist	9.3	[10]
5'-acetyl-N-AcADAC (19)	5'-ester prodrug of N-AcADAC	>10,000	[10]

This table illustrates a key principle of prodrug design for receptor ligands. The protecting group at the 5'-position of the ribose significantly diminishes the binding affinity of the analog for the A1 adenosine receptor.[10] This is desirable, as the prodrug should be inactive until it reaches the target tissue and is cleaved to release the active, unprotected agonist. The apparent affinity of the 5'-acetyl-CPA is likely due to its rapid hydrolysis back to the active form during the binding assay.[10]

Key Experimental Protocols and Methodologies

To aid researchers in their own comparative studies, this section provides detailed, step-by-step protocols for essential experiments, along with an explanation of the causality behind key experimental choices.

Serum Stability Assay

Objective: To determine the half-life of a protected vs. unprotected adenosine analog in the presence of serum, mimicking physiological conditions.

Causality Behind Experimental Choices:

- Serum: Provides a complex biological matrix containing various enzymes, including adenosine deaminase, which is a primary driver of adenosine analog degradation.^[2]^[3]
- Incubation at 37°C: Mimics physiological body temperature.
- HPLC or LC-MS/MS: Provides a sensitive and specific method to quantify the concentration of the parent compound over time.

Protocol:

- Preparation of Solutions:
 - Prepare a stock solution of the test compound (both protected and unprotected analogs) in a suitable solvent (e.g., DMSO).
 - Thaw fetal bovine serum (FBS) or human serum and keep it on ice.
- Assay Setup:
 - In a microcentrifuge tube, add the test compound to pre-warmed serum to achieve the desired final concentration (e.g., 10 μ M).
 - Immediately take a time-zero sample (T=0) and quench the enzymatic activity by adding an equal volume of ice-cold acetonitrile.
 - Incubate the remaining reaction mixture in a 37°C water bath.
- Time-Course Sampling:
 - At various time points (e.g., 5, 15, 30, 60, 120 minutes), collect aliquots and quench as described in step 2.
- Sample Processing:

- Vortex the quenched samples and centrifuge at high speed to precipitate proteins.
- Transfer the supernatant to a new tube for analysis.
- Analysis:
 - Analyze the samples by HPLC or LC-MS/MS to determine the concentration of the remaining parent compound at each time point.
 - Plot the natural log of the concentration versus time and determine the half-life ($t_{1/2}$) from the slope of the linear regression.

```
dot graph TD { rankdir=LR; node [shape=box, style=rounded, color="#4285F4", fontcolor="#FFFFFF", fillcolor="#4285F4"]; edge [color="#34A853"];
```

} caption: Workflow for a typical serum stability assay.

Cellular Uptake Assay

Objective: To compare the rate and extent of cellular uptake of a protected vs. unprotected adenosine analog.

Causality Behind Experimental Choices:

- Transport Buffer: A simple buffer is used to minimize interference from media components and isolate the transport process.
- Radiolabeled Analogs: Provide a highly sensitive method for quantifying the amount of compound that has entered the cells.
- Ice-Cold Stop Solution: Rapidly halts the transport process to ensure accurate measurement at each time point.

Protocol:

- Cell Culture:
 - Plate the cells of interest in 24-well plates and grow to confluence.

- Preparation of Reagents:
 - Prepare a transport buffer (e.g., Hanks' Balanced Salt Solution).
 - Prepare a stock solution of the radiolabeled protected and unprotected analogs.
 - Prepare an ice-cold stop solution (e.g., transport buffer with a high concentration of a transport inhibitor like dipyridamole).
- Uptake Assay:
 - Wash the cell monolayers with warm transport buffer.
 - Add the transport buffer containing the radiolabeled analog to initiate uptake.
 - Incubate for various time points (e.g., 1, 5, 15, 30 minutes) at 37°C.
- Termination of Uptake:
 - At each time point, rapidly aspirate the uptake solution and wash the cells three times with ice-cold stop solution.
- Cell Lysis and Quantification:
 - Lyse the cells with a suitable lysis buffer (e.g., 0.1 M NaOH).
 - Transfer the lysate to a scintillation vial, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Data Analysis:
 - Normalize the radioactivity counts to the protein concentration of each well.
 - Plot the uptake (e.g., in pmol/mg protein) versus time to determine the initial rate of uptake.

dot graph TD { rankdir=LR; node [shape=box, style=rounded, color="#4285F4", fontcolor="#FFFFFF", fillcolor="#4285F4"]; edge [color="#34A853"];

} caption: Workflow for a radiolabeled cellular uptake assay.

Adenosine Receptor Signaling and Assay Principles

Many adenosine analogs exert their effects by interacting with one or more of the four G protein-coupled adenosine receptor subtypes (A1, A2A, A2B, and A3). The A1 and A3 receptors typically couple to Gi/o proteins to inhibit adenylyl cyclase, while the A2A and A2B receptors couple to Gs proteins to stimulate adenylyl cyclase. Understanding these pathways is crucial for designing and interpreting functional assays.

[Click to download full resolution via product page](#)

Radioligand Binding Assay

Objective: To determine the binding affinity (K_i) of a protected vs. unprotected adenosine analog for a specific adenosine receptor subtype.

Principle: This is a competitive binding assay where the test compound competes with a known radiolabeled ligand for binding to the receptor. The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined and used to calculate the K_i .

Protocol:

- **Membrane Preparation:**
 - Prepare cell membranes from a cell line stably expressing the adenosine receptor subtype of interest.
- **Assay Setup (96-well plate):**
 - **Total Binding:** Add assay buffer, radioligand, and cell membranes.
 - **Non-specific Binding:** Add a high concentration of a non-labeled standard ligand, radioligand, and cell membranes.

- Test Compound: Add serial dilutions of the test compound (protected and unprotected analogs), radioligand, and cell membranes.
- Incubation:
 - Incubate the plate at room temperature to allow the binding to reach equilibrium.
- Filtration:
 - Rapidly filter the contents of each well through a glass fiber filter plate to separate bound from unbound radioligand.
 - Wash the filters with ice-cold wash buffer.
- Detection:
 - Dry the filter plate, add scintillation cocktail, and measure the radioactivity.
- Data Analysis:
 - Calculate specific binding (Total Binding - Non-specific Binding).
 - Plot the percentage of specific binding against the log concentration of the test compound to determine the IC50 value.
 - Calculate the Ki value using the Cheng-Prusoff equation.

Conclusion: A Strategic Choice for Enhanced Therapeutic Potential

The decision to use a protected versus an unprotected adenosine analog is a strategic one, driven by the specific goals of the research. While unprotected analogs are essential for in vitro studies of direct receptor interactions and enzymatic activity, their utility in vivo is often limited by poor pharmacokinetics. Protected adenosine analogs, through the clever application of prodrug chemistry, offer a powerful solution to these limitations. By enhancing oral bioavailability, metabolic stability, and cellular uptake, the prodrug approach can unlock the therapeutic potential of promising adenosine analogs that would otherwise fail in development.

As our understanding of drug metabolism and transport continues to grow, so too will our ability to design and synthesize even more sophisticated and effective protected adenosine analogs for a wide range of therapeutic applications.

References

- Barone, S., Churchill, P. C., & Jacobson, K. A. (1989). Adenosine receptor prodrugs: towards kidney-selective dialkylxanthines. *Journal of Pharmacology and Experimental Therapeutics*, 250(1), 79–85. [[Link](#)]
- Cao, L., et al. (2022). The adenosine analog prodrug ATV006 is orally bioavailable and has preclinical efficacy against parental SARS-CoV-2 and variants. *Science Translational Medicine*, 14(661), eabm7621. [[Link](#)]
- Cristalli, G., et al. (1994). Adenosine Receptor Prodrugs: Synthesis and Biological Activity of Derivatives of Potent, A1-Selective Agonists. *Journal of Medicinal Chemistry*, 37(11), 1720–1726. [[Link](#)]
- Gumina, G., et al. (2009). Novel L-adenosine analogs as cardioprotective agents. *Bioorganic & Medicinal Chemistry*, 17(21), 7479-7484. [[Link](#)]
- Jacobson, K. A., & Gao, Z. G. (2006). Adenosine receptors as therapeutic targets. *Nature Reviews Drug Discovery*, 5(3), 247-264. [[Link](#)]
- Kochel, A., et al. (2019). Antileukemic activity of novel adenosine derivatives. *International Journal of Molecular Sciences*, 20(18), 4539. [[Link](#)]
- Lazurova, Z., et al. (2022). The Role of Adenosine and Its Degradation Enzymes - Adenosinedeaminase and Adenosinekinase in Pathogenesis of Vasovagal Syncope. *European Journal of Internal Medicine*, 105, 77-81. [[Link](#)]
- Mackey, J. R., et al. (2006). A comparison of the transportability, and its role in cytotoxicity, of clofarabine, cladribine, and fludarabine by recombinant human nucleoside transporters produced in three model expression systems. *Molecular Pharmacology*, 69(1), 346–353. [[Link](#)]

- Rautio, J., et al. (2018). The expanding role of prodrugs in contemporary drug design and development. *Nature Reviews Drug Discovery*, 17(8), 559–587. [[Link](#)]
- Singh, S., & El-Sabbagh, A. (2019). Adenosine and adenosine receptors: Newer therapeutic perspective. *Indian Journal of Pharmacology*, 51(2), 73. [[Link](#)]
- Valdez, B. C., et al. (2015). Comparison of the cytotoxicity of cladribine and clofarabine when combined with fludarabine and busulfan in AML cells: Enhancement of cytotoxicity with epigenetic modulators. *Experimental Hematology*, 43(5), 379-388.e2. [[Link](#)]
- Węglińska, K., et al. (2020). Therapeutic Perspectives of Adenosine Deaminase Inhibition in Cardiovascular Diseases. *Molecules*, 25(23), 5604. [[Link](#)]
- Wnuk, S. F., et al. (2011). Synthesis of 2-Chloro-2'-Deoxyadenosine (Cladribine) and New Purine Modified Analogues. *Open Access Journal of Medicinal and Aromatic Plants*, 2(2), 11-17. [[Link](#)]
- Yuan, G. (2019). What is the difference between a parent drug and a prodrug? Patsnap Synapse. [[Link](#)]
- Rose, J. B., et al. (2012). The Role of Transporters in the Toxicity of Nucleoside and Nucleotide Analogs. *Expert Opinion on Drug Metabolism & Toxicology*, 8(6), 693-706. [[Link](#)]
- Stella, V. J. (2010). Prodrugs: Some thoughts and current issues. *Journal of Pharmaceutical Sciences*, 99(12), 4755-4765. [[Link](#)]
- van Veldhoven, J. P. D., et al. (2014). Functional efficacy of adenosine A2A receptor agonists is positively correlated to their receptor residence time. *British Journal of Pharmacology*, 171(16), 3848–3860. [[Link](#)]
- Zhang, L., et al. (2021). Potential and promising anticancer drugs from adenosine and its analogs. *European Journal of Medicinal Chemistry*, 212, 113118. [[Link](#)]
- Cao, L., et al. (2022). The adenosine analog prodrug ATV006 is orally bioavailable and has preclinical efficacy against parental SARS-CoV-2 and variants. [[Link](#)]

- Barone, S., Churchill, P. C., & Jacobson, K. A. (1989). Adenosine receptor prodrugs: towards kidney-selective dialkylxanthines. [\[Link\]](#)
- Cristalli, G., et al. (1994). Adenosine Receptor Prodrugs: Synthesis and Biological Activity of Derivatives of Potent, A1-Selective Agonists. [\[Link\]](#)
- Samsel, M., & Dzierzbicka, K. (2011). Therapeutic potential of adenosine analogues and conjugates. *Pharmacological reports*, 63(3), 601–617. [\[Link\]](#)
- Palop, J. A., et al. (2006). Recent improvements in the development of A2B adenosine receptor agonists. *Mini reviews in medicinal chemistry*, 6(4), 419–431. [\[Link\]](#)
- DrOracle. (2025). What is the half-life of adenosine? [\[Link\]](#)
- Wikipedia. (2023). Adenosine monophosphate. [\[Link\]](#)
- Valdez, B. C., et al. (2015). Comparison of the cytotoxicity of cladribine and clofarabine when combined with fludarabine and busulfan in AML cells. [\[Link\]](#)
- Cao, L., et al. (2022). The adenosine analog prodrug ATV006 is orally bioavailable and has preclinical efficacy against parental SARS-CoV-2 and variants. [\[Link\]](#)
- Zhang, L., et al. (2021). Potential and promising anticancer drugs from adenosine and its analogs. [\[Link\]](#)
- Wnuk, S. F., et al. (2011). A new synthesis of 2-chloro-2'-deoxyadenosine (Cladribine), CdA). *Nucleosides, Nucleotides & Nucleic Acids*, 30(5), 353-359. [\[Link\]](#)
- Rose, J. B., et al. (2012). The Role of Transporters in the Toxicity of Nucleoside and Nucleotide Analogs. [\[Link\]](#)
- Zawadzki, M., et al. (2019). Synthesis of New Potential Lipophilic Co-Drugs of 2-Chloro-2'-deoxyadenosine (Cladribine, 2-CdA, Mavenclad®, Leustatin®) and 6-Azauridine (z6 U) with Valproic Acid. *Helvetica Chimica Acta*, 102(10), e1900139. [\[Link\]](#)
- Wnuk, S. F., et al. (2021). Synthesis of 2-Chloro-2'-Deoxyadenosine (Cladribine) and New Purine Modified Analogues. [\[Link\]](#)

- Szutkowski, K., et al. (2021). Adenosine Analogues as Opposite Modulators of the Cisplatin Resistance of Ovarian Cancer Cells. *Molecules*, 26(15), 4503. [[Link](#)]
- van Vlijmen, H. W. T., et al. (1993). N-ethyluronamide as selective agonists at A2 adenosine receptors. *Journal of medicinal chemistry*, 36(22), 3381–3386. [[Link](#)]
- El-Sabbagh, A. M., et al. (2018). Exploring adenosine analogs for chondrosarcoma therapy: In vitro and in vivo insights. *Oncotarget*, 9(84), 35467–35481. [[Link](#)]
- Kim, D. G., et al. (2019). Comparison of the cytotoxicity of cladribine and its derivatives in HL-60, MOLT-4, THP-1 and HMEC-1 cell lines. *Oncology reports*, 41(1), 314–322. [[Link](#)]
- Jaskolski, M., et al. (2020). In vivo analysis of toxicity and anticancer activity revealed by the prodrugs of MMAE in ectopic human triple-negative MDA-MB-231 adenocarcinoma xenografts. *Advanced Therapeutics*, 3(10), 2000099. [[Link](#)]
- Al-Attas, F., et al. (2012). A comparison of the IC50 values of cell lines induced by the reported drugs and Fe-TMPP. [[Link](#)]
- Skladanowski, A. C., & Newcomb, E. W. (2005). Comparing cellular uptake and cytotoxicity of targeted drug carriers in cancer cell lines with different drug resistance mechanisms. *International journal of nanomedicine*, 1(2), 159–169. [[Link](#)]
- Taylor-Papadimitriou, J. (1975). Effects of adenosine 5'-monophosphate and adenosine 3',5'-cyclic monophosphate on I cells. *Journal of Cell Science*, 19(2), 305–313. [[Link](#)]
- Wikipedia. (2023). Adenosine deaminase. [[Link](#)]
- Węglińska, K., et al. (2020). Enzymes engaged in extracellular metabolism of adenine nucleotides and adenosine. [[Link](#)]
- Plotnikov, E., et al. (2021). Adenosine-Metabolizing Enzymes, Adenosine Kinase and Adenosine Deaminase, in Cancer. *International Journal of Molecular Sciences*, 22(19), 10416. [[Link](#)]
- Chen, J., et al. (2020). Supplementation of Nucleosides During Selection can Reduce Sequence Variant Levels in CHO Cells Using GS/MSX Selection System. *Biotechnology*

Journal, 15(10), e2000078. [[Link](#)]

- Global Bioanalysis Consortium Harmonization Team. (2014). Stability: Recommendation for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team. The AAPS journal, 16(5), 874–881. [[Link](#)]
- Wilson, C., et al. (2011). Effect of Chemical Modifications on Aptamer Stability in Serum. Organic & biomolecular chemistry, 9(21), 7439–7444. [[Link](#)]
- Wang, X., et al. (2011). A new synthesis of 2-chloro-2'-deoxyadenosine (Cladribine), CdA. [[Link](#)]
- Google Patents. (2020). CN112159447A - Intermediate for synthesizing 2-chloroadenosine, synthesis process thereof and synthesis process of 2-chloroadenosine.
- Dadparvar, M., et al. (2014). In Vitro Evaluation of Adenosine 5'-Monophosphate as an Imaging Agent of Tumor Metabolism. Journal of Nuclear Medicine, 55(10), 1714–1719. [[Link](#)]
- Fernandez-Alonso, R., et al. (2019). Intracellular Metabolism of Nucleoside/Nucleotide Analogues: a Bottleneck to Reach Active Drugs on HIV Reverse Transcriptase. Current medicinal chemistry, 26(18), 3291–3311. [[Link](#)]
- Niu, L., et al. (2022). Adenosine Conjugated Docetaxel Nanoparticles—Proof of Concept Studies for Non-Small Cell Lung Cancer. Pharmaceuticals, 14(5), 940. [[Link](#)]
- Gonzalez-Giron, J. L., et al. (2018). Adenosine Monophosphate (AMP)-Activated Protein Kinase: A New Target for Nutraceutical Compounds. Nutrients, 10(10), 1379. [[Link](#)]
- Jaskolski, M., et al. (2022). The adenosine analog prodrug ATV006 is orally bioavailable and has preclinical efficacy against parental SARS-CoV-2 and variants. [[Link](#)]
- Hassan, G. S., et al. (2014). Stability study of selected adenosine nucleosides using LC and LC/MS analyses. Journal of pharmaceutical and biomedical analysis, 98, 116–123. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Therapeutic Perspectives of Adenosine Deaminase Inhibition in Cardiovascular Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Adenosine deaminase - Wikipedia \[en.wikipedia.org\]](#)
- [4. Adenosine and adenosine receptors: Newer therapeutic perspective - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Exploring adenosine analogs for chondrosarcoma therapy: In vitro and in vivo insights - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. scienceopen.com \[scienceopen.com\]](#)
- [7. 2-Alkynyl derivatives of adenosine and adenosine-5'-N-ethyluronamide as selective agonists at A2 adenosine receptors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. The adenosine analog prodrug ATV006 is orally bioavailable and has preclinical efficacy against parental SARS-CoV-2 and variants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Adenosine Receptor Prodrugs: Synthesis and Biological Activity of Derivatives of Potent, A1-Selective Agonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[A Comparative Guide to Protected vs. Unprotected Adenosine Analogs for Researchers\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15547124/docs#a-comparative-guide-to-protected-vs-unprotected-adenosine-analogs-for-researchers\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)